

# A Technical Guide to Solvent Yellow 21: Commercial Availability, Purity, and Analysis

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## Compound of Interest

Compound Name: Solvent Yellow 21

Cat. No.: B1141520

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This in-depth technical guide provides a comprehensive overview of **Solvent Yellow 21** (C.I. 18690; CAS No. 5601-29-6), a metal-complex solvent dye. This document details its commercial availability, typical purity grades and specifications, and a representative analytical workflow for its quality control.

## Commercial Suppliers and Purity Grades

**Solvent Yellow 21** is available from a variety of chemical suppliers, primarily based in Asia. While distinct "purity grades" are not always explicitly marketed, suppliers provide technical data sheets and specifications that outline the purity and impurity profiles of their products. These specifications are crucial for researchers and developers to ensure the quality and consistency of the dye for their specific applications.

The following table summarizes the specifications of **Solvent Yellow 21** from various commercial suppliers. It is important to note that these values are typical and may vary between batches. For critical applications, it is always recommended to request a lot-specific Certificate of Analysis (CoA).

Supplier/Source	Purity/Dye Content	Moisture Content	Insolubles	Appearance	Additional Notes
TNJ Chemical	≥99% <sup>[1]</sup>	-	-	Yellow powder <sup>[1]</sup>	Offers USP, BP, EP, JP and industrial technical grades for various chemicals. <sup>[1]</sup>
JADECHEM (NINGBO) CO.,LTD.	Dyeing Strength: 98-102%	≤ 2.0%	≤ 1.0% (in MEK)	Yellow Powder	-
Generic Technical Data Sheet 1	100%	≤ 2.5%	-	Yellow Powder	pH of 1% solution: 8.15. <sup>[2]</sup>
Baoxu Chemical	Tinting strength: 100±5%	-	-	Deep Yellow Powder	Shade is similar to standard. <sup>[3]</sup>
Zeya Chemicals	-	-	-	Dark yellow powder	Slightly soluble in water, easily soluble in ethylene glycol ether, DMF and ethanol. <sup>[4]</sup>

## Analytical Workflow for Quality Control

Ensuring the purity and identity of **Solvent Yellow 21** is critical for reproducible research and product development. A common and effective method for the analysis of solvent dyes, particularly metal-complex azo dyes, is High-Performance Liquid Chromatography (HPLC). The following section outlines a typical experimental protocol for the purity determination of **Solvent Yellow 21**.

# Experimental Protocol: Purity Determination by HPLC

This protocol is based on established methods for the analysis of metal-complex azo dyes.[\[5\]](#)

1. Objective: To determine the purity of a **Solvent Yellow 21** sample and to identify the presence of any major impurities.

2. Materials and Reagents:

- **Solvent Yellow 21** sample
- Acetonitrile (HPLC grade)
- Water (HPLC grade)
- Ammonium acetate
- Methanol (for sample preparation)
- Volumetric flasks
- Pipettes
- Syringe filters (0.45 µm)
- HPLC vials

3. Instrumentation:

- High-Performance Liquid Chromatograph (HPLC) system equipped with:
- Quaternary or binary pump
- Autosampler
- Column oven
- Diode Array Detector (DAD) or UV-Vis detector

4. Chromatographic Conditions:

- Column: C18 reversed-phase column (e.g., 4.6 x 150 mm, 5 µm particle size)
- Mobile Phase: A gradient of 5 mM ammonium acetate in water (A) and acetonitrile (B).
- Gradient Program:
  - 0-2 min: 70% B
  - 2-15 min: 70% to 95% B
  - 15-20 min: 95% B
  - 20-22 min: 95% to 70% B
  - 22-25 min: 70% B (re-equilibration)
- Flow Rate: 1.0 mL/min
- Column Temperature: 30 °C

- Detection Wavelength: 254 nm and the visible  $\lambda_{\text{max}}$  of **Solvent Yellow 21** (approximately 400 nm)
- Injection Volume: 10  $\mu\text{L}$

#### 5. Sample Preparation:

- Standard Solution: Accurately weigh approximately 10 mg of a **Solvent Yellow 21** reference standard and dissolve it in 100 mL of methanol to prepare a stock solution of 100  $\mu\text{g/mL}$ . Prepare a series of dilutions to create a calibration curve (e.g., 1, 5, 10, 25, 50  $\mu\text{g/mL}$ ).
- Sample Solution: Accurately weigh approximately 10 mg of the **Solvent Yellow 21** sample and dissolve it in 100 mL of methanol. Dilute as necessary to fall within the calibration range.
- Filter all solutions through a 0.45  $\mu\text{m}$  syringe filter into HPLC vials before injection.

#### 6. Data Analysis:

- Identify the peak corresponding to **Solvent Yellow 21** in the sample chromatogram by comparing its retention time with that of the reference standard.
- Calculate the area of the **Solvent Yellow 21** peak and any impurity peaks.
- Determine the purity of the sample by calculating the area percentage of the main peak relative to the total area of all peaks in the chromatogram.
- Quantify the amount of **Solvent Yellow 21** in the sample using the calibration curve generated from the reference standard.

The following diagram illustrates the logical workflow for the quality control analysis of a **Solvent Yellow 21** sample.

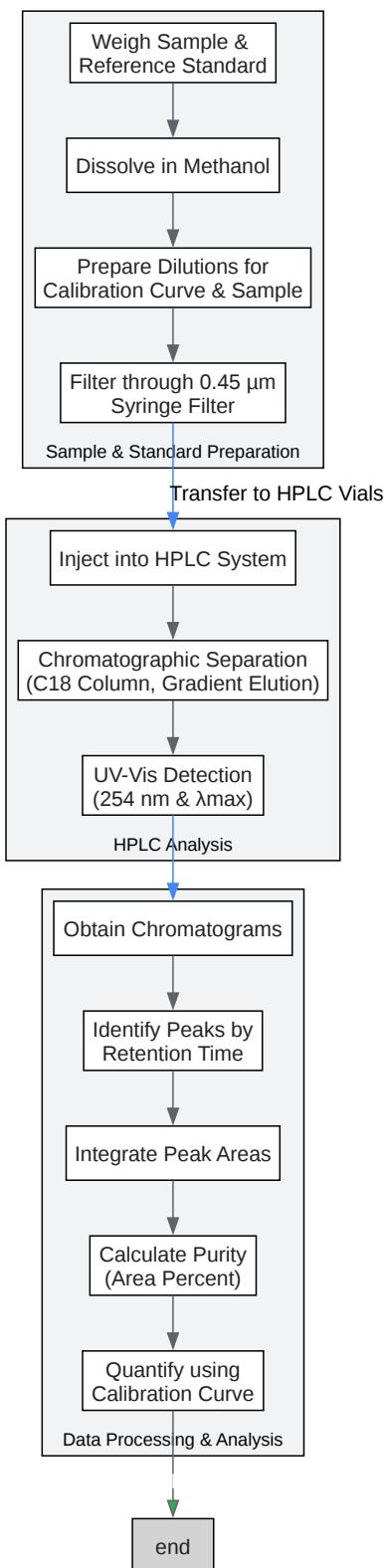


Figure 1: Experimental Workflow for Purity Analysis of Solvent Yellow 21

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